

Comparative Analysis of the Antimicrobial Potential of (2-Amino-4-methoxyphenyl)methanol Derivatives

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Compound of Interest

Compound Name: (2-Amino-4-methoxyphenyl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the antimicrobial activity of various derivatives incorporating the **(2-Amino-4-methoxyphenyl)methanol** moiety. The data presented is collated from diverse studies, offering insights into the structure-activity relationships that may guide future drug discovery efforts. Due to a lack of extensive research on simple derivatives of **(2-Amino-4-methoxyphenyl)methanol**, this guide focuses on comparing more complex molecules that feature this structural component.

Quantitative Antimicrobial Data Summary

The antimicrobial efficacy of different derivatives is summarized below. The data, extracted from various studies, highlights the inhibitory action of these compounds against a range of bacterial and fungal strains. The primary metrics used for comparison are the Zone of Inhibition (in mm) and the Minimum Inhibitory Concentration (MIC) in µg/mL.

Derivative Type	Compound	Test Organism	Antimicrobial Activity (Zone of Inhibition in mm)	Reference
Nicotinonitrile Derivatives	2-Amino-6-{4'-[(4'''-Chlorophenyl)(phenyl)methylamino]phenyl}-4-(4-methoxyphenyl)nicotinonitrile	Bacillus megaterium	18	[1]
Staphylococcus aureus	20	[1]		
Escherichia coli	17	[1]		
Salmonella typhi	16	[1]		
Aspergillus niger	19	[1]		
2-Methoxy-6-{4'-[(4'''-Chlorophenyl)(phenyl)methylamino]phenyl}-4-(4-methoxyphenyl)nicotinonitrile	Bacillus megaterium	16	[1]	
Staphylococcus aureus	18	[1]		
Escherichia coli	15	[1]		
Salmonella typhi	14	[1]		
Aspergillus niger	17	[1]		

Chromene-carbonitrile Derivative	2-amino-4-(4-hydroxy-3-methoxyphenyl)-7-methyl-4H-chromene-3-carbonitrile (AHMCC)	Escherichia coli	16.0 ± 0.36	[2]
Klebsiella pneumoniae	15.5 ± 1.10	[2]		
Bacillus subtilis	22.0 ± 1.49	[2]		
Staphylococcus aureus	15.0 ± 0.74	[2]		
Thiazole Derivative	2-amino-4-(4-methoxyphenyl)-1,3-thiazole coated Fe ₃ O ₄ NPs	Escherichia coli	15	[3]
Staphylococcus aureus	18	[3]		

Note: The data presented is for representative compounds from the cited studies and is intended for comparative purposes. For a comprehensive understanding, please refer to the original publications.

Experimental Protocols

The methodologies employed in the cited studies to determine antimicrobial activity are detailed below.

Agar Well Diffusion Method (for Nicotinonitrile and Thiazole Derivatives)[1][3]

This method is used to assess the antimicrobial activity of the synthesized compounds by measuring the zone of inhibition.

Procedure:

- **Media Preparation:** Nutrient agar for bacteria and Potato Dextrose Agar for fungi are prepared and sterilized.
- **Inoculation:** A standardized microbial suspension (e.g., 0.5 McFarland standard) of the test organism is uniformly spread over the surface of the solidified agar plates.
- **Well Creation:** Wells of a specific diameter (e.g., 6 mm) are punched into the agar.
- **Compound Application:** A defined concentration of the test compound, dissolved in a suitable solvent (e.g., DMF), is added to the wells.
- **Incubation:** The plates are incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria and 28°C for 48 hours for fungi).
- **Measurement:** The diameter of the zone of inhibition around each well is measured in millimeters. A larger zone indicates greater antimicrobial activity.

Agar Plate Test (for Chromene-carbonitrile Derivative)[2]

This method also relies on the diffusion of the antimicrobial agent into the agar to inhibit microbial growth.

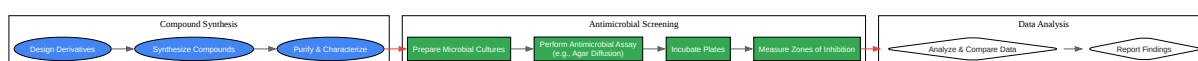
Procedure:

- **Bacterial Culture Preparation:** The test bacteria are cultured in a suitable broth to achieve a specific cell density.
- **Agar Plate Inoculation:** The bacterial culture is swabbed evenly onto the surface of Mueller-Hinton agar plates.
- **Disk Application:** Sterile paper discs impregnated with the test compound at a specific concentration are placed on the agar surface.
- **Incubation:** The plates are incubated at 37°C for 24 hours.

- **Zone of Inhibition Measurement:** The diameter of the clear zone around the discs, where bacterial growth is inhibited, is measured.

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the screening of antimicrobial compounds, a process central to the studies referenced in this guide.



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Caption: Generalized workflow for synthesis and antimicrobial screening of novel compounds.

This guide provides a snapshot of the current research landscape for antimicrobial derivatives related to **(2-Amino-4-methoxyphenyl)methanol**. The presented data and methodologies aim to facilitate a better understanding of their potential and to encourage further investigation in this promising area of drug development.

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